

Physicochemical Properties of Technical Grade Dinotefuran: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dinotefuran*

Cat. No.: *B8816431*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of technical grade **dinotefuran**. The information is curated for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and visual representations of key biological and experimental processes.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of technical grade **dinotefuran**, providing a structured overview for easy comparison and reference.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Appearance	White crystalline solid	[1][2][3]
Odor	Odorless	[3]
Melting Point	107.5 °C	[1][2][3]
Boiling Point	208 °C (decomposes)	[1]
Density	1.40 g/cm ³	[1]
Vapor Pressure	<1.7 x 10 ⁻⁶ Pa at 25°C	[2][3]

Table 2: Solubility and Partitioning Properties

Property	Value	Reference(s)
Water Solubility	39.83 g/L at 20°C	[2][3]
Octanol-Water Partition Coefficient (log Kow)	-0.549 at 25°C	[2][3]
Dissociation Constant (pKa)	12.6	[1]

Table 3: Stability Properties

Property	Details	Reference(s)
Hydrolysis	Stable at pH 4, 7, and 9	[2]
Aqueous Photolysis Half-life	1.8 days	[2]

Experimental Protocols

The determination of the physicochemical properties of **dinotefuran** follows standardized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed descriptions of the typical experimental protocols employed.

Water Solubility (OECD Guideline 105)

The water solubility of **dinotefuran** is determined using the Flask Method, suitable for substances with solubilities above 10^{-2} g/L.[4]

- Principle: A supersaturated solution of **dinotefuran** in water is prepared and allowed to equilibrate. The concentration of **dinotefuran** in the saturated aqueous phase is then determined.
- Apparatus: A constant temperature water bath, flasks with stoppers, a centrifuge, and an analytical instrument for quantification (e.g., High-Performance Liquid Chromatography - HPLC).

- Procedure:
 - An excess amount of technical grade **dinotefuran** is added to a flask containing purified water.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
 - After equilibration, the suspension is centrifuged at high speed to separate the undissolved solid from the aqueous solution.
 - A known volume of the clear supernatant is carefully removed.
 - The concentration of **dinotefuran** in the aliquot is determined using a validated analytical method, such as HPLC with UV detection.
 - The experiment is performed in triplicate to ensure accuracy.

Vapor Pressure (OECD Guideline 104)

For a substance with low vapor pressure like **dinotefuran**, the Dynamic Method (Cottrell's Method) can be employed.[\[5\]](#)[\[6\]](#)

- Principle: The vapor pressure is determined by measuring the boiling temperature of the substance at different applied pressures.
- Apparatus: A Cottrell pump, a pressure regulation system, a precise temperature measuring device, and a vacuum source.
- Procedure:
 - A sample of **dinotefuran** is placed in the boiling tube of the Cottrell apparatus.
 - The system is evacuated and then filled with an inert gas to a specific pressure.
 - The sample is heated, and the temperature at which it boils is recorded. At the boiling point, the vapor pressure of the substance is equal to the applied pressure.

- The procedure is repeated at various pressures.
- A plot of $\log(P)$ versus $1/T$ (Clausius-Clapeyron equation) is constructed to determine the vapor pressure at a specific temperature (e.g., 25 °C) by extrapolation.

Octanol-Water Partition Coefficient (log K_{ow}) (OECD Guideline 107)

The Shake Flask Method is the standard procedure for determining the octanol-water partition coefficient.[\[7\]](#)[\[8\]](#)

- Principle: The compound is partitioned between two immiscible phases, n-octanol and water. The ratio of the concentration of the compound in the octanol phase to its concentration in the aqueous phase at equilibrium is the partition coefficient.
- Apparatus: Centrifuge tubes with screw caps, a mechanical shaker, a centrifuge, and an analytical instrument for quantification (e.g., HPLC).
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation.
 - A stock solution of **dinotefuran** is prepared in either water or n-octanol.
 - The stock solution is added to a centrifuge tube containing known volumes of both pre-saturated n-octanol and water.
 - The tube is sealed and shaken in a constant temperature bath until equilibrium is reached.
 - The phases are separated by centrifugation.
 - The concentration of **dinotefuran** in both the n-octanol and aqueous phases is determined by a suitable analytical method.
 - The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The logarithm of this value is reported

as log K_{ow}.

Hydrolysis as a Function of pH (OECD Guideline 111)

This study determines the rate of abiotic hydrolysis of **dinotefuran** in aqueous solutions at different pH values.[\[2\]](#)[\[9\]](#)[\[10\]](#)

- Principle: The test substance is dissolved in sterile aqueous buffer solutions of different pH values (typically 4, 7, and 9) and incubated at a constant temperature in the dark. The concentration of the test substance is measured over time to determine the rate of hydrolysis.
- Apparatus: Constant temperature incubator, sterile flasks, pH meter, and an analytical instrument for quantification.
- Procedure:
 - Sterile buffer solutions at pH 4, 7, and 9 are prepared.
 - A known concentration of **dinotefuran** is added to each buffer solution in separate sterile flasks.
 - The flasks are incubated in the dark at a constant temperature (e.g., 25 °C).
 - Aliquots are withdrawn at various time intervals.
 - The concentration of **dinotefuran** in each aliquot is determined using an appropriate analytical method.
 - The rate of hydrolysis is determined by plotting the concentration of **dinotefuran** against time. The half-life for hydrolysis at each pH is then calculated.

Phototransformation in Water (Direct Photolysis) (OECD Guideline 316)

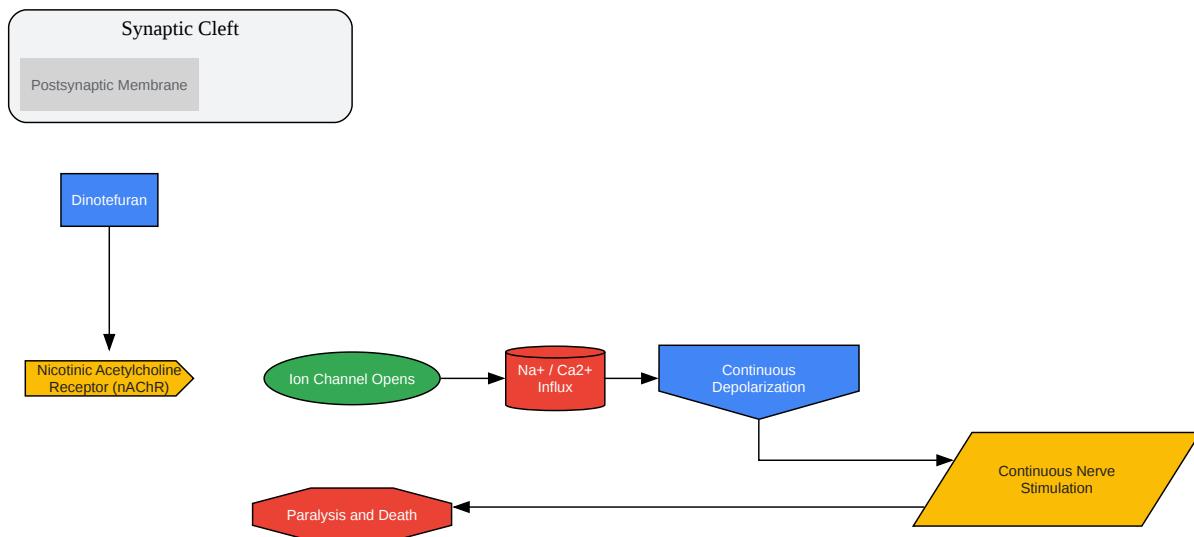
This test evaluates the degradation of **dinotefuran** in water when exposed to light.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Principle: An aqueous solution of the test substance is irradiated with light of a spectral distribution similar to that of sunlight. The concentration of the test substance is monitored over time to determine the rate of phototransformation.
- Apparatus: A photolysis reactor with a light source (e.g., xenon arc lamp with filters to simulate sunlight), quartz reaction vessels, a temperature control system, and an analytical instrument for quantification.
- Procedure:
 - A solution of **dinotefuran** in sterile, buffered water is prepared in quartz reaction vessels.
 - Control samples are kept in the dark to assess for any non-photolytic degradation.
 - The test samples are exposed to a continuous light source that simulates natural sunlight.
 - Samples are taken from both the irradiated and dark control vessels at various time intervals.
 - The concentration of **dinotefuran** is measured in each sample.
 - The rate of photolysis and the photolytic half-life are calculated from the decrease in concentration in the irradiated samples, corrected for any degradation observed in the dark controls.

Mandatory Visualizations

Signaling Pathway: Mode of Action of Dinotefuran

Dinotefuran acts as an agonist of the nicotinic acetylcholine receptor (nAChR) in insects.[\[1\]](#) [\[14\]](#) This leads to the continuous stimulation of the nerve, resulting in paralysis and death of the insect.

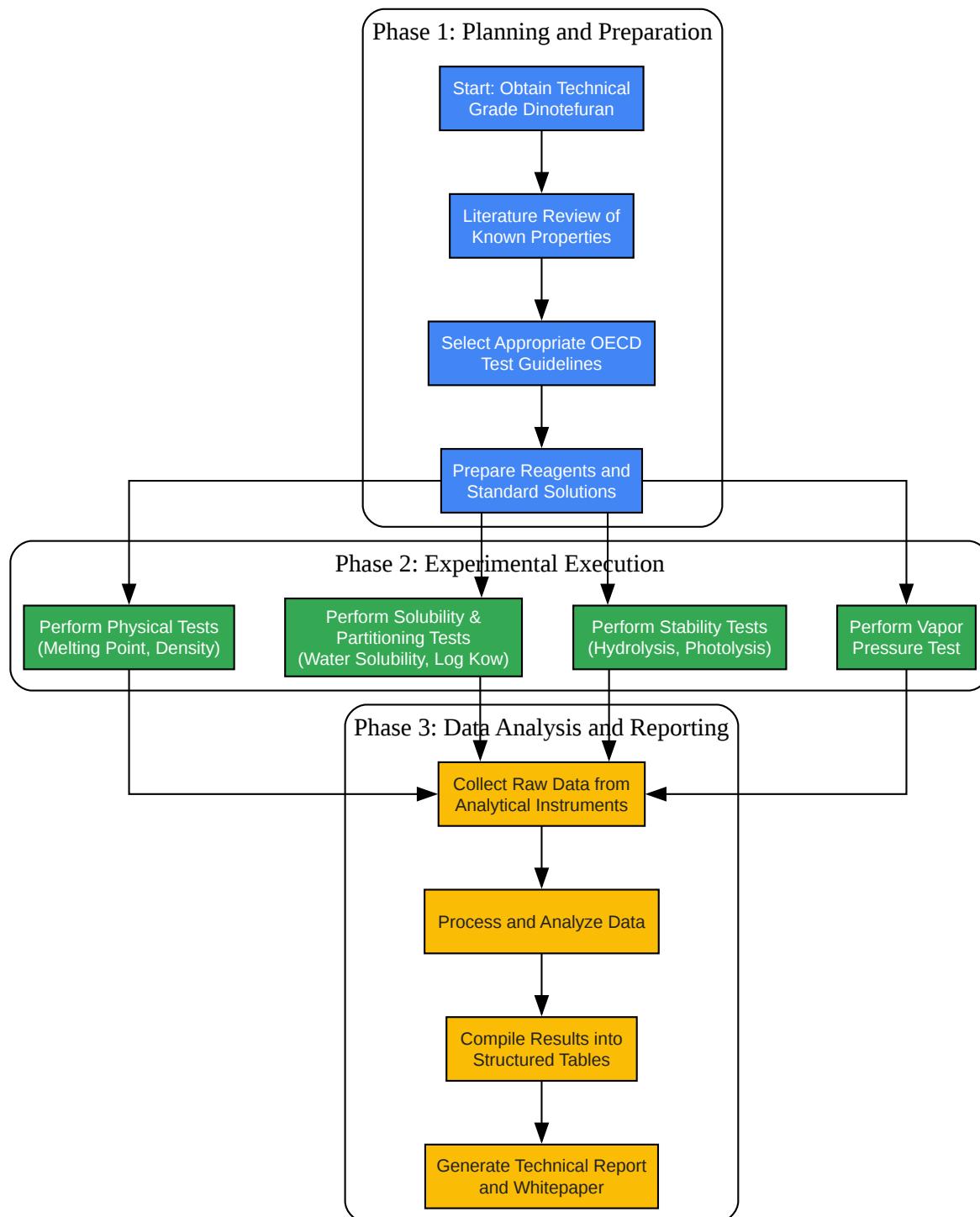


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Figure 1: Simplified signaling pathway of **Dinotefuran**'s mode of action on insect nAChRs.

Experimental Workflow: Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physicochemical properties of a technical grade agrochemical like **dinotefuran**.

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